

Application Notes and Protocols for 4-(Methylsulfonyl)phenol in Agrochemical Contexts

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Compound of Interest

Compound Name: *4-(Methylsulfonyl)phenol*

Cat. No.: *B050025*

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For Researchers, Scientists, and Agrochemical Development Professionals

Introduction

4-(Methylsulfonyl)phenol is a specialty chemical primarily utilized as a versatile building block in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} While not typically formulated as a primary active ingredient in commercial agrochemical products, its chemical structure lends itself to inclusion in various synthesis pathways for creating more complex pesticidal molecules. Furthermore, evidence suggests its role as a metabolite or transformation product of existing pesticides, making its study crucial for environmental fate and toxicological assessments.^{[3][4]}

These application notes provide an overview of the known and potential uses of **4-(Methylsulfonyl)phenol** in agrochemical research and development, along with protocols for its synthesis and analysis.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **4-(Methylsulfonyl)phenol** is essential for its application in synthesis and formulation studies.

Property	Value	Reference
CAS Number	14763-60-1	[2]
Molecular Formula	C ₇ H ₈ O ₃ S	[2]
Molecular Weight	172.20 g/mol	[2]
Appearance	Tan to pink-brown powder	[5]
Solubility	Soluble in DMSO and Methanol	[6]

Applications in Agrochemical R&D

The primary application of **4-(Methylsulfonyl)phenol** in the agrochemical sector is as a chemical intermediate. Its functional groups—a hydroxyl group on the phenol ring and a methylsulfonyl group—provide reactive sites for synthesizing a variety of derivatives with potential pesticidal activity.

Intermediate in Pesticide Synthesis

The phenolic hydroxyl group can be readily derivatized to form ethers and esters, while the sulfonyl group can influence the electronic properties and bioavailability of the final molecule. Researchers can utilize **4-(Methylsulfonyl)phenol** as a starting material for the synthesis of novel herbicides, fungicides, and insecticides.

Logical Workflow for Synthesis of Novel Pesticides:



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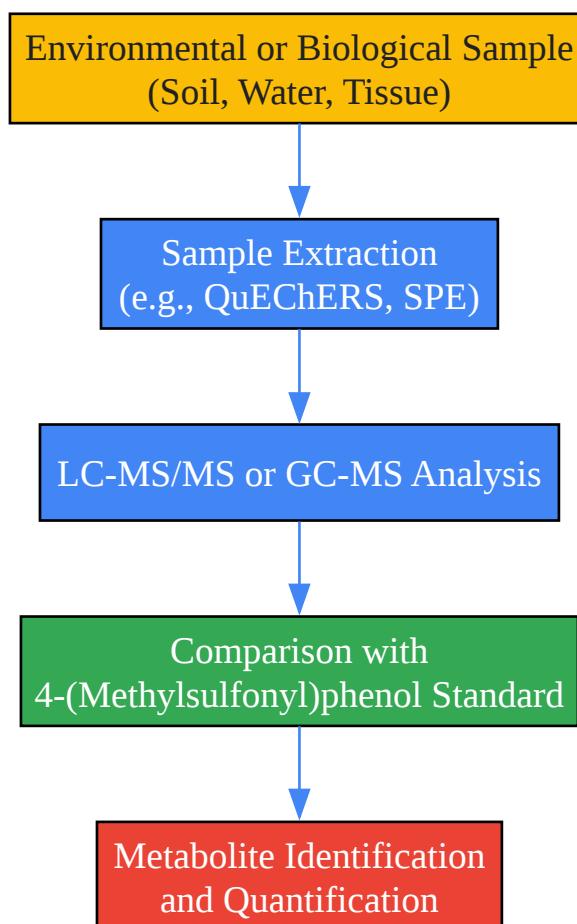
Synthesis of Pesticide Candidates.

Reference Standard in Metabolic and Environmental Fate Studies

A structurally similar compound, 3,5-dimethyl-4-(methylsulfonyl)phenol, also known as Mesurol phenol sulfone, is a known transformation product of the insecticide and molluscicide Methiocarb.^{[3][4]} This suggests that **4-(Methylsulfonyl)phenol** could also be a metabolite of Methiocarb or other structurally related pesticides. Therefore, it serves as a critical analytical standard for:

- Identifying and quantifying pesticide residues in soil, water, and biological samples.
- Elucidating metabolic pathways of parent pesticides in target and non-target organisms.
- Assessing the environmental persistence and mobility of pesticide degradation products.

Experimental Workflow for Metabolite Analysis:



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Metabolite Identification Workflow.

Experimental Protocols

Protocol 1: Synthesis of 4-(Methylsulfonyl)phenol

This protocol describes a common laboratory-scale synthesis from 4-(methylthio)phenol.

Materials:

- 4-(methylthio)phenol
- Oxone® (potassium peroxyomonosulfate)
- Ethanol
- Water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 4-(methylthio)phenol (0.50 g, 3.2 mmol) in ethanol (10.0 mL) in a round-bottom flask.[\[5\]](#)
- Add water (10.0 mL) to the solution at room temperature.[\[5\]](#)
- Add Oxone® (0.99 g, 6.5 mmol) portion-wise to the stirred solution.[\[5\]](#)
- Stir the reaction mixture for 18 hours at room temperature.[\[5\]](#)

- After 18 hours, partition the mixture between ethyl acetate and water in a separatory funnel.
[5]
- Separate the organic layer and wash it with brine.[5]
- Dry the organic layer over anhydrous magnesium sulfate.[5]
- Concentrate the solution under vacuum using a rotary evaporator to yield **4-(Methylsulfonyl)phenol** as a semi-solid.[5]

Expected Yield: Approximately 96% (0.60 g).[5]

Protocol 2: Analytical Method for Quantification in Soil Samples (Conceptual)

This protocol provides a general framework for the analysis of **4-(Methylsulfonyl)phenol** in soil, based on standard methods for similar phenolic compounds.

Materials:

- Soil sample
- Acetonitrile (analytical grade)
- Water (HPLC grade)
- Formic acid
- **4-(Methylsulfonyl)phenol** analytical standard
- Internal standard (e.g., a deuterated analog)
- Centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge

- Syringe filters (0.22 µm)
- LC-MS/MS system with a C18 column

Procedure:

- Extraction: a. Weigh 10 g of homogenized soil into a 50 mL centrifuge tube. b. Add 10 mL of acetonitrile and the internal standard. c. Vortex vigorously for 1 minute to ensure thorough mixing. d. Centrifuge at 4000 rpm for 5 minutes to separate the soil particles from the solvent.
- Sample Cleanup (if necessary for complex matrices): a. A dispersive solid-phase extraction (dSPE) cleanup step with appropriate sorbents (e.g., PSA, C18) can be employed to remove interfering substances.
- Analysis: a. Take an aliquot of the supernatant and filter it through a 0.22 µm syringe filter into an autosampler vial. b. Analyze the sample using an LC-MS/MS system. c. LC Conditions (Example):

- Column: C18 reversed-phase (e.g., 100 mm x 2.1 mm, 2.6 µm)
- Mobile Phase: Gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min d. MS/MS Conditions (Example):
- Ionization: Electrospray ionization (ESI) in negative mode.
- Monitor specific precursor-product ion transitions for **4-(Methylsulfonyl)phenol** and the internal standard.
- Quantification: a. Create a calibration curve using serial dilutions of the **4-(Methylsulfonyl)phenol** analytical standard. b. Quantify the concentration in the soil sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

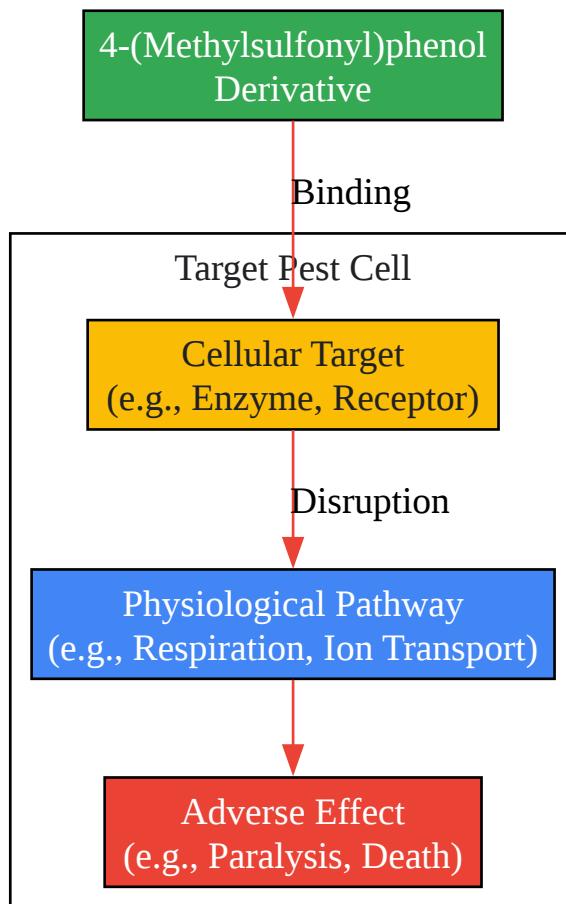
Signaling Pathways and Mechanisms of Action

Currently, there is no publicly available data detailing specific signaling pathways in pests or plants that are directly targeted by **4-(Methylsulfonyl)phenol** in an agrochemical context.

Research on the biological activity of its derivatives is ongoing. For instance, some

benzenesulfonamide derivatives have shown insecticidal activity by targeting the V-ATPase in the midgut of insects.

Hypothetical Signaling Pathway Disruption:



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Hypothetical Mechanism of Action.

Conclusion

4-(Methylsulfonyl)phenol is a valuable intermediate for the synthesis of novel agrochemicals. While not directly used in formulations, its study is essential for understanding the environmental fate and metabolic pathways of certain existing pesticides. The provided protocols offer a foundation for researchers to synthesize and analyze this compound in an agrochemical research setting. Further investigation into the biological activities of its

derivatives may reveal new modes of action and lead to the development of next-generation crop protection agents.

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